

Personal protective equipment for handling 2,6-Bis(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2,6-Bis(trifluoromethyl)pyridine

Cat. No.: B1297899

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Safe Handling and Disposal of 2,6-Bis(trifluoromethyl)pyridine

This guide provides essential safety and logistical information for the handling and disposal of **2,6-Bis(trifluoromethyl)pyridine**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety.

Chemical and Physical Properties

A summary of key quantitative data for **2,6-Bis(trifluoromethyl)pyridine** is provided in the table below.

Property	Value
Molecular Weight	215.10 g/mol [1]
Form	Solid [1]
Melting Point	55-59 °C [1]
Boiling Point	82 °C @ 18 mmHg [1]
Flash Point	67.2 °C (153.0 °F) [1]
CAS Number	455-00-5 [1]

Operational Plan for Safe Handling

Hazard Summary: **2,6-Bis(trifluoromethyl)pyridine** is a flammable solid that is toxic if swallowed, harmful in contact with skin, and causes skin and serious eye irritation.[1][2][3][4] It may also cause respiratory irritation.[3][5]

Engineering Controls

- Fume Hood: Always handle **2,6-Bis(trifluoromethyl)pyridine** inside a properly functioning certified laboratory chemical fume hood.[6]
- Ventilation: Ensure the work area is well-ventilated to prevent the accumulation of dust or vapors.[7][8]
- Safety Equipment: An emergency eyewash station and safety shower must be readily accessible, within a 10-second travel distance (approximately 50 feet) of the handling area.[6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this chemical:

- Eye and Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved eyeshields.[1][5] A face shield should also be used for additional protection.[1]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves.[2] Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.[5]
 - Protective Clothing: Wear a fully-buttoned lab coat or impervious clothing to prevent skin exposure.[5][9]
- Respiratory Protection:
 - For routine handling in a fume hood, respiratory protection may not be necessary.

- If there is a risk of inhalation or for nuisance exposures, use a NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator.[5]
- For higher-level protection or in case of ventilation failure, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[5] A type P3 (EN 143) respirator cartridge is also recommended.[1]

Handling Procedures

- Preparation: Before handling, ensure all required PPE is donned correctly and that the fume hood is operational.
- Weighing and Transfer:
 - Handle as a solid, being careful to avoid creating dust.[2][8]
 - Use spark-free tools and equipment.[10]
 - Keep containers securely sealed when not in use.[7]
- General Hygiene:
 - Avoid all personal contact, including inhalation.[7]
 - Do not eat, drink, or smoke in the handling area.[7][9]
 - Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[7][11]

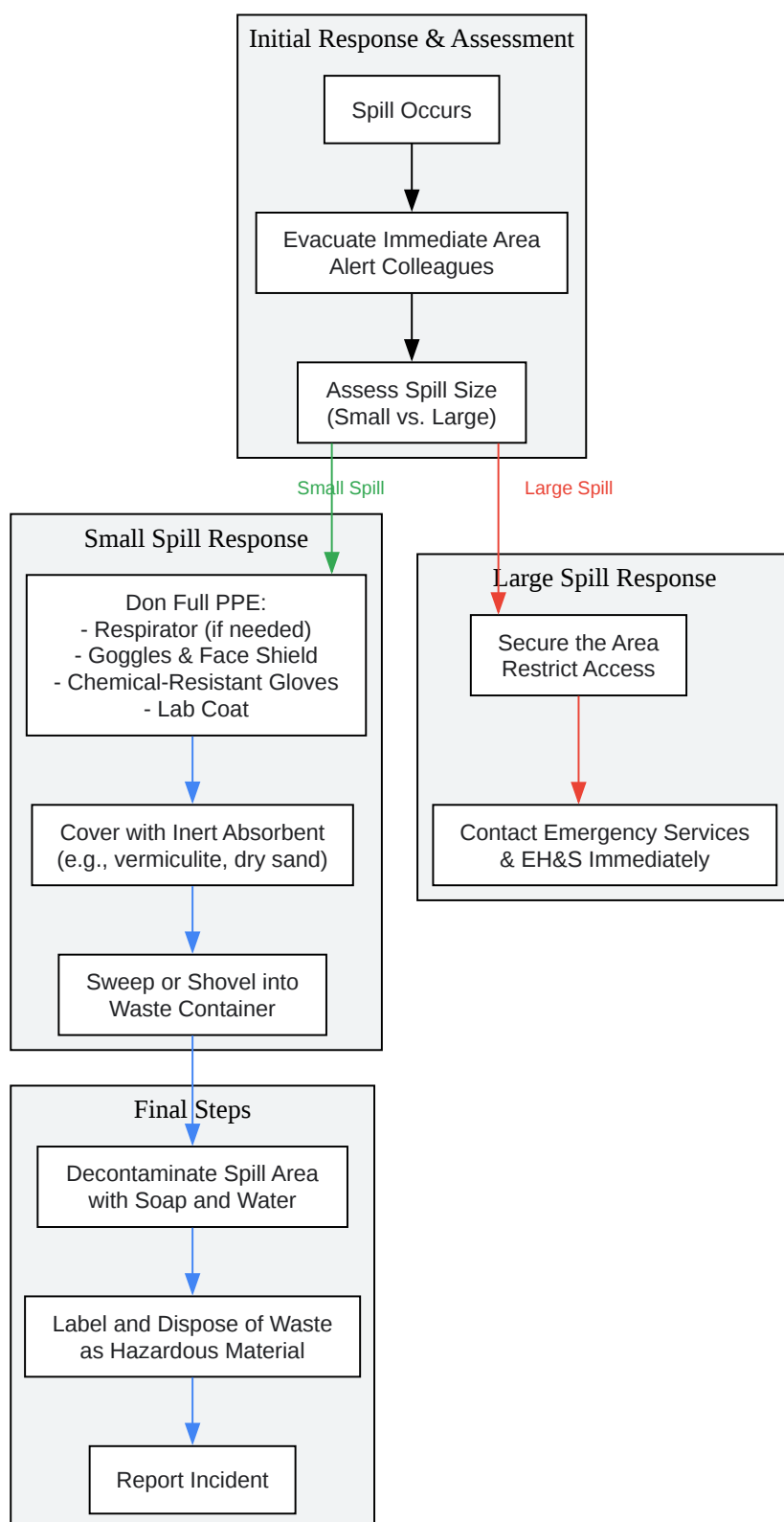
Storage

- Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[3][7]
- Store away from heat, sparks, open flames, and other sources of ignition.[2][3]
- Store away from incompatible materials and foodstuff containers.[7]

Emergency and Disposal Plans

Accidental Release Measures

In the event of a spill, follow the workflow below. The primary goal is to ensure personnel safety and prevent environmental contamination.



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Caption: Workflow for responding to a **2,6-Bis(trifluoromethyl)pyridine** spill.

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[2][8] Use personal protective equipment as detailed above.
- Ignition Sources: Remove all sources of ignition.[2][3]
- Containment & Cleaning: For dry spills, use dry clean-up procedures.[7] Sweep up the material and place it in a suitable, closed container for disposal.[11] Avoid letting the product enter drains.[5][8]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

- General Advice: Move the affected person out of the dangerous area and show the Safety Data Sheet (SDS) to the attending physician.[5]
- Inhalation: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician immediately.[3][5]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse. Consult a physician.[3][5]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician immediately.[3][5]
- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[2][3][5]

Disposal Plan

Waste material must be handled as hazardous waste.

- Unused Product: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[8] Options include burial in a specifically licensed landfill or incineration in a licensed facility after mixing with a suitable combustible material.[7]

- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[8]
- Regulations: All disposal practices must be in accordance with local, state, and federal regulations.[12] Do not let the product enter drains or the environment.[9]

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